A Technical Guide to the Spectroscopic Characterization of 4-Chloro-5-methylquinazoline

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Compound of Interest

Compound Name:	*4-Chloro-5-methylquinazoline*
CAS No.:	*90272-82-5*
Cat. No.:	*B1355251*

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This guide provides an in-depth analysis of the expected spectroscopic data for **4-chloro-5-methylquinazoline**, a molecule of interest in medicinal chemistry and drug development. As a substituted quinazoline, it belongs to a class of compounds known for their diverse biological activities.[1][2] A thorough understanding of its spectroscopic properties is paramount for its unambiguous identification, purity assessment, and the elucidation of its role in various chemical transformations.

This document is structured to provide not just the data, but also the underlying scientific principles and methodologies that a researcher in the field would employ for its characterization. We will delve into the predicted Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, drawing upon established principles and comparative analysis with structurally related compounds.

Molecular Structure and Its Influence on Spectroscopic Data

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The structure of **4-chloro-5-methylquinazoline**, with its unique substitution pattern, gives rise to a distinct spectroscopic fingerprint. The presence of a chlorine atom at the 4-position and a methyl group at the 5-position significantly influences the electronic environment of the quinazoline core, which is reflected in its NMR and MS data.

Caption: Molecular structure of **4-Chloro-5-methylquinazoline**.

Synthesis of 4-Chloro-5-methylquinazoline

The synthesis of **4-chloro-5-methylquinazoline** would typically follow established routes for quinazoline synthesis. A common method involves the cyclization of an appropriately substituted anthranilic acid derivative, followed by chlorination. For instance, 2-amino-6-methylbenzoic acid could be reacted with formamide to yield 5-methylquinazolin-4(3H)-one, which is then treated with a chlorinating agent like thionyl chloride ($SOCl_2$) or phosphorus oxychloride ($POCl_3$) to afford the final product.

Experimental Protocol: Synthesis

- Step 1: Synthesis of 5-methylquinazolin-4(3H)-one: A mixture of 2-amino-6-methylbenzoic acid and an excess of formamide is heated at reflux for several hours. The reaction progress is monitored by Thin Layer Chromatography (TLC). Upon completion, the reaction mixture is cooled, and the product is precipitated by the addition of water, filtered, washed, and dried.

- Step 2: Chlorination: The 5-methylquinazolin-4(3H)-one is refluxed with an excess of thionyl chloride or phosphorus oxychloride, often with a catalytic amount of dimethylformamide (DMF), for a few hours. After the reaction is complete, the excess chlorinating agent is removed under reduced pressure. The residue is then carefully quenched with ice-water and neutralized with a base (e.g., sodium bicarbonate) to precipitate the crude **4-chloro-5-methylquinazoline**. The crude product is then purified by column chromatography or recrystallization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of organic molecules. For **4-chloro-5-methylquinazoline**, both ^{1}H and ^{13}C NMR would provide crucial information about the number and connectivity of atoms.

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^{1}H NMR Spectroscopy

The proton NMR spectrum of **4-chloro-5-methylquinazoline** is expected to show distinct signals for the aromatic protons and the methyl group protons. The chemical shifts are influenced by the electron-withdrawing nature of the chloro group and the nitrogen atoms in the quinazoline ring, as well as the electron-donating effect of the methyl group.

Predicted ^{1}H NMR Data (in $CDCl_3$, 400 MHz):

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~8.80	s	1H	H2
~7.85	d	1H	H8
~7.70	t	1H	H7
~7.50	d	1H	H6
~2.60	s	3H	$-CH_3$

Interpretation:

- H2 Proton: The proton at the 2-position is expected to be the most deshielded aromatic proton due to its proximity to two electronegative nitrogen atoms. It should appear as a sharp singlet.
- Aromatic Protons (H6, H7, H8): The protons on the benzene ring will exhibit a splitting pattern characteristic of a substituted aromatic system. H8 is likely to be a doublet due to coupling with H7. H7 would appear as a triplet (or more accurately, a doublet of doublets) due to coupling with H6 and H8. H6 would be a doublet, coupled with H7. The electron-donating methyl group at C5 will have a shielding effect on the ortho (H6) and para (H8) protons, shifting them slightly upfield compared to the unsubstituted 4-chloroquinazoline.
- Methyl Protons: The methyl group protons will appear as a singlet in the upfield region of the spectrum.

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^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will provide information on the carbon framework of the molecule. The chemical shifts are sensitive to the electronic environment of each carbon atom.

Predicted ^{13}C NMR Data (in $CDCl_3$, 100 MHz):

Chemical Shift (δ, ppm)	Assignment
~162	C4
~155	C2
~152	C8a
~140	C5
~134	C7
~129	C8
~127	C6
~122	C4a
~20	$-CH_3$

Interpretation:

- Quaternary Carbons: The carbons bearing the chloro group (C4) and the carbons at the ring junctions (C4a, C8a) are expected to be significantly deshielded. C4 will be downfield due to the direct attachment of the electronegative chlorine atom.
- CH Carbons: The protonated aromatic carbons (C2, C6, C7, C8) will appear in the typical aromatic region. Their precise chemical shifts will be influenced by the substituents.
- Methyl Carbon: The methyl carbon will give a signal in the aliphatic region, typically upfield.

Mass Spectrometry (MS)

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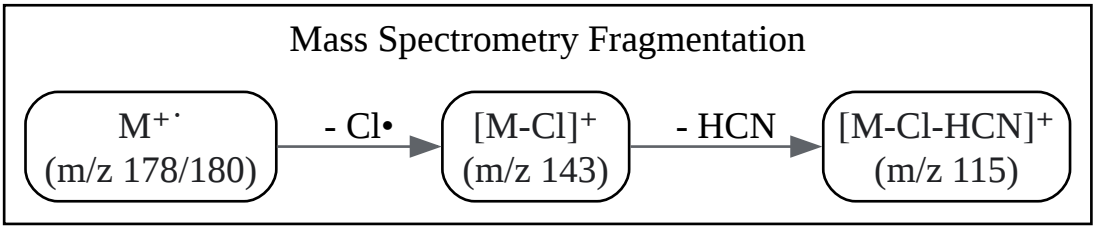
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural confirmation. For **4-chloro-5-methylquinazoline**, electron ionization (EI) would likely be used.

Predicted Mass Spectrometry Data:

m/z	Interpretation
178/180	Molecular ion peak (M^+) and its isotope peak (M+2)
143	$[M - Cl]^+$
115	$[M - Cl - HCN]^+$

Interpretation:

- Molecular Ion Peak: The mass spectrum is expected to show a prominent molecular ion peak at m/z 178. Due to the presence of a chlorine atom, an isotopic peak at m/z 180 with an intensity of approximately one-third of the molecular ion peak will be observed, which is characteristic of compounds containing one chlorine atom.
- Fragmentation Pattern: The fragmentation of **4-chloro-5-methylquinazoline** under EI conditions is expected to proceed through several characteristic pathways. A primary fragmentation would be the loss of a chlorine radical to form a stable cation at m/z 143. Subsequent fragmentation could involve the loss of a molecule of hydrogen cyanide (HCN) from the pyrimidine ring, a common fragmentation pathway for quinazolines, leading to a fragment at m/z 115.



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Caption: Predicted key fragmentation pathway of **4-Chloro-5-methylquinazoline** in EI-MS.

Conclusion

The spectroscopic characterization of **4-chloro-5-methylquinazoline** relies on a synergistic application of NMR and MS techniques. While experimental data for this specific molecule is not readily available in public databases, a detailed prediction of its ^{1}H NMR, ^{13}C NMR, and mass spectra can be made based on the well-established principles of spectroscopy and by comparison with structurally similar compounds. This guide provides researchers and drug development professionals with a solid framework for the identification and characterization of this and related quinazoline derivatives, underscoring the importance of a deep understanding of spectroscopic principles in modern chemical research.

References

- Efficient N-arylation of 4-chloroquinazolines en route to novel 4-anilinoquinazolines as potential anticancer agents. PMC - NIH. [Link]
- 1H-NMR spectra for synthesized quinazoline semicarbazone derivatives... ResearchGate. [Link]

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Sources

- 1. Efficient N-arylation of 4-chloroquinazolines en route to novel 4-anilinoquinazolines as potential anticancer agents - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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